

# Application Notes and Protocols: Angiopeptin-Functionalized Liposomes for Glioblastoma Therapy

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## Compound of Interest

Compound Name: Angiopeptin

Cat. No.: B15617207

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

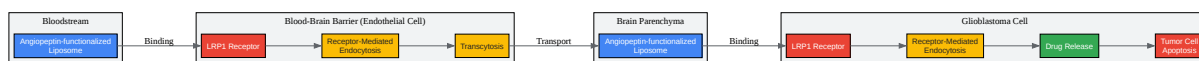
Glioblastoma (GBM) is the most aggressive and common primary brain tumor in adults, with a dismal prognosis despite multimodal treatment strategies. The blood-brain barrier (BBB) represents a major impediment to the effective delivery of chemotherapeutic agents to the tumor site. **Angiopeptin**-functionalized liposomes are a promising strategy to overcome this challenge. **Angiopeptin-2** (Ang-2), a 19-amino acid peptide, targets the low-density lipoprotein receptor-related protein 1 (LRP1), which is overexpressed on both the BBB and glioblastoma cells. This dual-targeting capability facilitates the transport of encapsulated therapeutics across the BBB and enhances their uptake by tumor cells, thereby improving therapeutic efficacy and reducing systemic toxicity.<sup>[1][2]</sup>

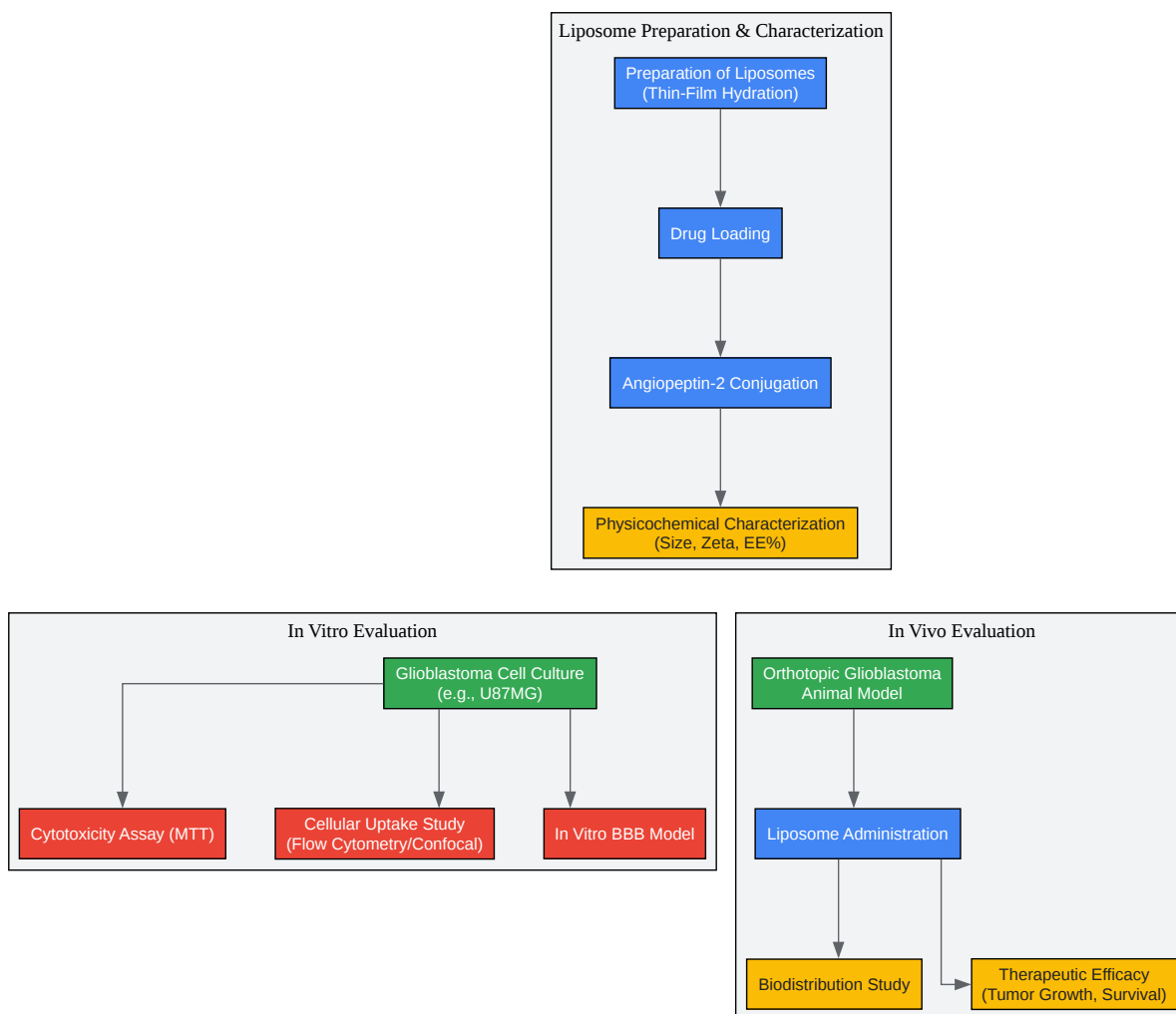
These application notes provide a comprehensive overview and detailed protocols for the preparation, characterization, and evaluation of **Angiopeptin**-functionalized liposomes for glioblastoma therapy.

## Signaling Pathway and Mechanism of Action

**Angiopeptin**-functionalized liposomes exploit the LRP1-mediated transcytosis pathway to cross the BBB and target glioblastoma cells. The **Angiopeptin-2** peptide acts as a ligand,

binding to the LRP1 receptor, which triggers receptor-mediated endocytosis. The liposomal cargo is then transported across the endothelial cells of the BBB and into the brain parenchyma. Once in the brain, the liposomes can further target glioblastoma cells, which also overexpress LRP1, leading to enhanced intracellular drug delivery.







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## References

- 1. Doxorubicin-loaded PEGylated liposome modified with ANGPT2-specific peptide for integrative glioma-targeted imaging and therapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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